

Safety and Handling of 2-Bromo-1-phenylethanol: A Technical Guide

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Compound of Interest

Compound Name: **2-Bromo-1-phenylethanol**

Cat. No.: **B177431**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling procedures for **2-Bromo-1-phenylethanol**. Due to its hazardous properties, it is imperative that this chemical be handled with strict adherence to safety guidelines to minimize risk to personnel and the environment. This document outlines the known hazards, recommended personal protective equipment (PPE), proper storage and handling procedures, and emergency measures.

Hazard Identification and Classification

2-Bromo-1-phenylethanol is classified as a hazardous substance. Direct contact can cause skin and eye irritation, and inhalation of its vapors may lead to respiratory irritation.[\[1\]](#)[\[2\]](#) It is also harmful if swallowed.[\[3\]](#)[\[4\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)
- H319: Causes serious eye irritation[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)
- H335: May cause respiratory irritation[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)
- H302: Harmful if swallowed[\[3\]](#)

- H332: Harmful if inhaled[3]

Signal Word: Warning[1][3][5]

Pictogram:[3][5]

- GHS07: Harmful/Irritant

Quantitative Data Summary

While specific quantitative toxicity data such as LD50 and LC50 values are not readily available in the reviewed literature, the following table summarizes key physical and chemical properties.

Property	Value	Source(s)
Molecular Formula	C8H9BrO	[1][3][7]
Molecular Weight	201.06 g/mol	[2][7][8]
Appearance	Colorless to light yellow clear liquid or solid	[9]
Melting Point	39 °C	[3][10]
Boiling Point	261.6 °C at 760 mmHg	[1][3][10]
Density	1.504 g/cm ³	[1]
Flash Point	135.6 °C	[3][10]

Safe Handling and Storage

Proper handling and storage procedures are crucial to ensure safety and maintain the integrity of **2-Bromo-1-phenylethanol**.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood, to minimize exposure to vapors.[1][11]

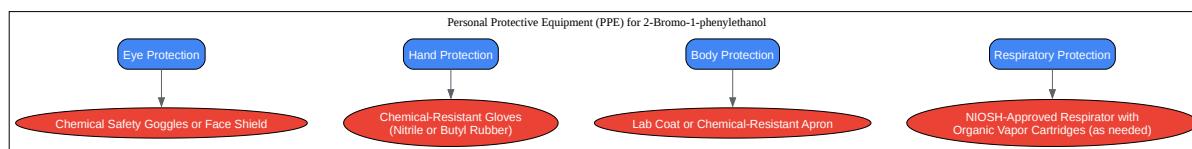
- Always wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile or butyl rubber), safety goggles, and a lab coat.[1][11]
- In situations with a risk of significant vapor exposure, a properly fitted respirator with organic vapor cartridges should be used.[11]
- Avoid all direct contact with skin and eyes.[1]
- Use sealed containers and ensure all equipment is clean and dry before use to prevent contamination.[11]
- Wash hands thoroughly after handling the chemical.[1]

Storage

- Store in a cool, dry, and dark place.[12] Some suppliers recommend refrigeration at 2-8°C. [10][12]
- Keep the container tightly closed and store in a well-ventilated area.[1][12]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[12]

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when working with **2-Bromo-1-phenylethanol**.



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Recommended Personal Protective Equipment (PPE).

Emergency Procedures

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[1]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help.[1][9]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor.[1]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[1]

Accidental Release Measures

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Contain the spill using an inert absorbent material.
- Collect the absorbed material into a sealed container for proper disposal.

Experimental Protocols

2-Bromo-1-phenylethanol is a versatile chiral building block in organic synthesis.[12] Below are example protocols for its use.

Synthesis of (S)-Styrene Oxide from (R)-(-)-2-Bromo-1-phenylethanol[12]

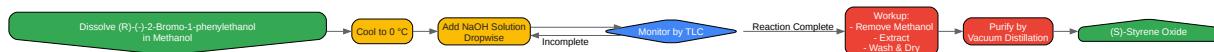
This protocol describes the base-mediated intramolecular cyclization of (R)-(-)-2-Bromo-1-phenylethanol.

Materials:

- (R)-(-)-2-Bromo-1-phenylethanol
- Methanol
- Sodium hydroxide (NaOH)
- Water

Procedure:

- Dissolve (R)-(-)-2-Bromo-1-phenylethanol (1.0 equivalent) in methanol.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of sodium hydroxide (1.1 equivalents) in water dropwise with vigorous stirring.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, remove the methanol under reduced pressure.
- Extract the aqueous residue with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate.
- Filter the solution and concentrate under reduced pressure to obtain the crude product.
- The crude (S)-styrene oxide can be purified by vacuum distillation.

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Workflow for the synthesis of (S)-Styrene Oxide.

Synthesis of (S)-2-azido-1-phenylethanol from (R)-(-)-2-Bromo-1-phenylethanol[12]

This protocol details a stereospecific nucleophilic substitution reaction.

Materials:

- (R)-(-)-2-Bromo-1-phenylethanol
- Sodium azide (NaN_3)
- Water
- Acetone
- Ethyl acetate
- Anhydrous sodium sulfate

Procedure:

- To a solution of (R)-(-)-2-Bromo-1-phenylethanol (1.0 equivalent) in a 1:1 mixture of water and acetone, add sodium azide (1.5 equivalents).
- Heat the reaction mixture to reflux (approximately 60-70 °C) and stir for 12-24 hours.
- Monitor the reaction by TLC.

- After completion, cool the mixture to room temperature and remove the acetone under reduced pressure.
- Extract the aqueous residue with ethyl acetate (3 times).
- Combine the organic layers, wash with water and brine, and dry over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel.

Stability and Degradation

2-Bromo-1-phenylethanol is a stable compound when stored under the recommended conditions.^[13] Potential degradation pathways include hydrolysis to form styrene oxide and subsequent diol, and thermal decomposition to yield styrene.^[13] Forced degradation studies under acidic, basic, and oxidative conditions can be performed to identify potential degradation products and establish the stability-indicating nature of analytical methods.^[13]

Disposal Considerations

Dispose of **2-Bromo-1-phenylethanol** and its containers in accordance with local, regional, and national regulations.^[1] Do not allow the chemical to enter drains or waterways. Waste material should be handled as hazardous waste and disposed of at an approved waste disposal facility.^[8]

This guide is intended to provide essential safety and handling information. It is not a substitute for a thorough understanding of the material's properties and the implementation of a comprehensive laboratory safety program. Always consult the most up-to-date Safety Data Sheet (SDS) before working with **2-Bromo-1-phenylethanol**.

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